

Navigating the Synthesis and Handling of Allyl Phenyl Carbonate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Allyl phenyl carbonate*

Cat. No.: *B036615*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Allyl phenyl carbonate, a versatile reagent in organic synthesis, particularly for the introduction of the allyloxycarbonyl (Alloc) protecting group, requires careful handling due to its potential hazards. This in-depth technical guide provides comprehensive recommendations for its safe handling, storage, and use, supplemented with detailed experimental protocols and visual workflows to ensure laboratory safety and experimental success.

Safety and Hazard Identification

Allyl phenyl carbonate is classified as harmful if swallowed, may cause an allergic skin reaction, and causes serious eye irritation.^[1] Adherence to strict safety protocols is paramount to minimize risk of exposure.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Sensitization	1	H317: May cause an allergic skin reaction
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation

Data compiled from multiple sources.[\[1\]](#)

Signal Word: Warning

Pictograms:

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **Allyl phenyl carbonate** is essential for its safe handling and for predicting its behavior in various experimental setups.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₀ O ₃	[2]
Molecular Weight	178.18 g/mol	[2]
Appearance	Colorless liquid	[3]
Boiling Point	67-70 °C at 0.3 mmHg	[4]
Density	1.096 g/mL at 25 °C	[4]
Flash Point	>110 °C (>230 °F)	[4]
Refractive Index (n _{20/D})	1.4990	[4]
Vapor Pressure	0.0195 mmHg at 25 °C	[4]

Personal Protective Equipment (PPE) and Handling

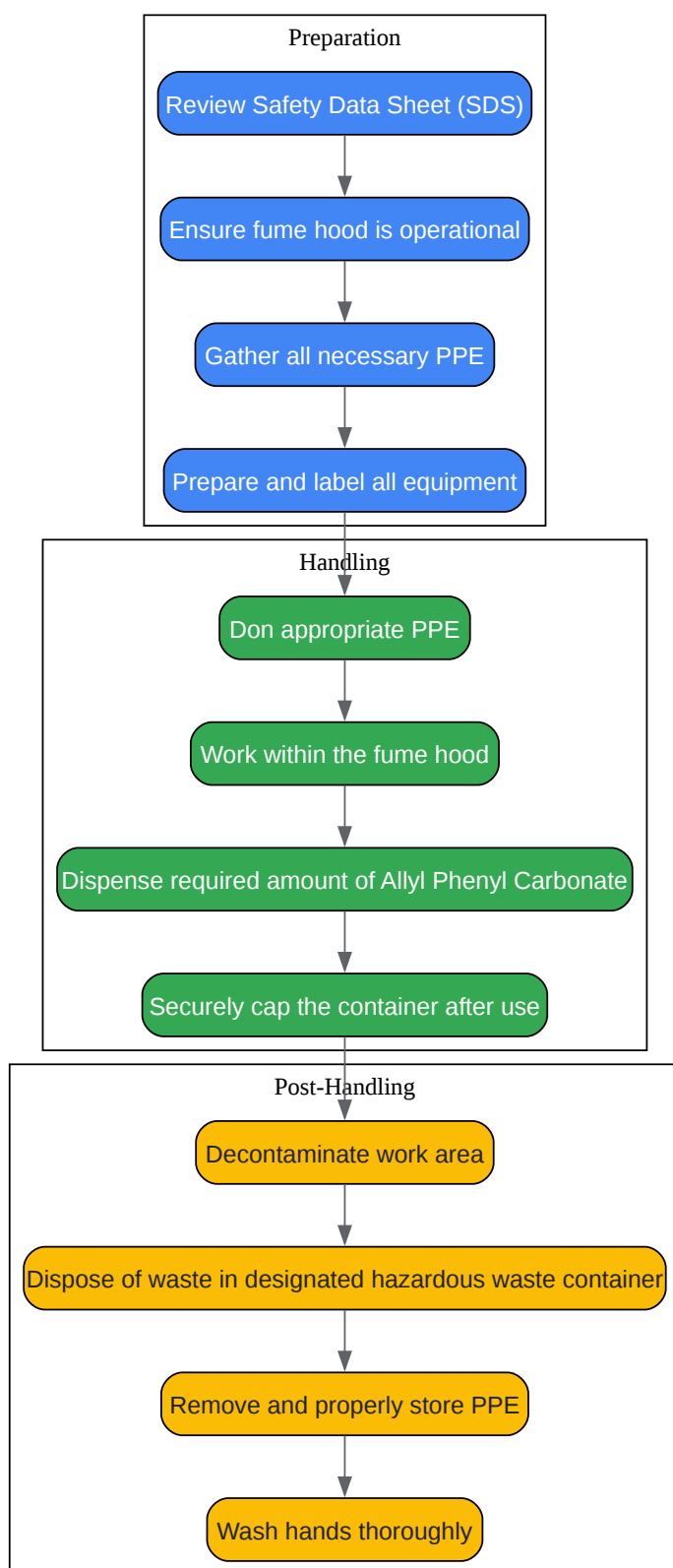
Proper selection and use of PPE are the first line of defense against exposure to **Allyl phenyl carbonate**.

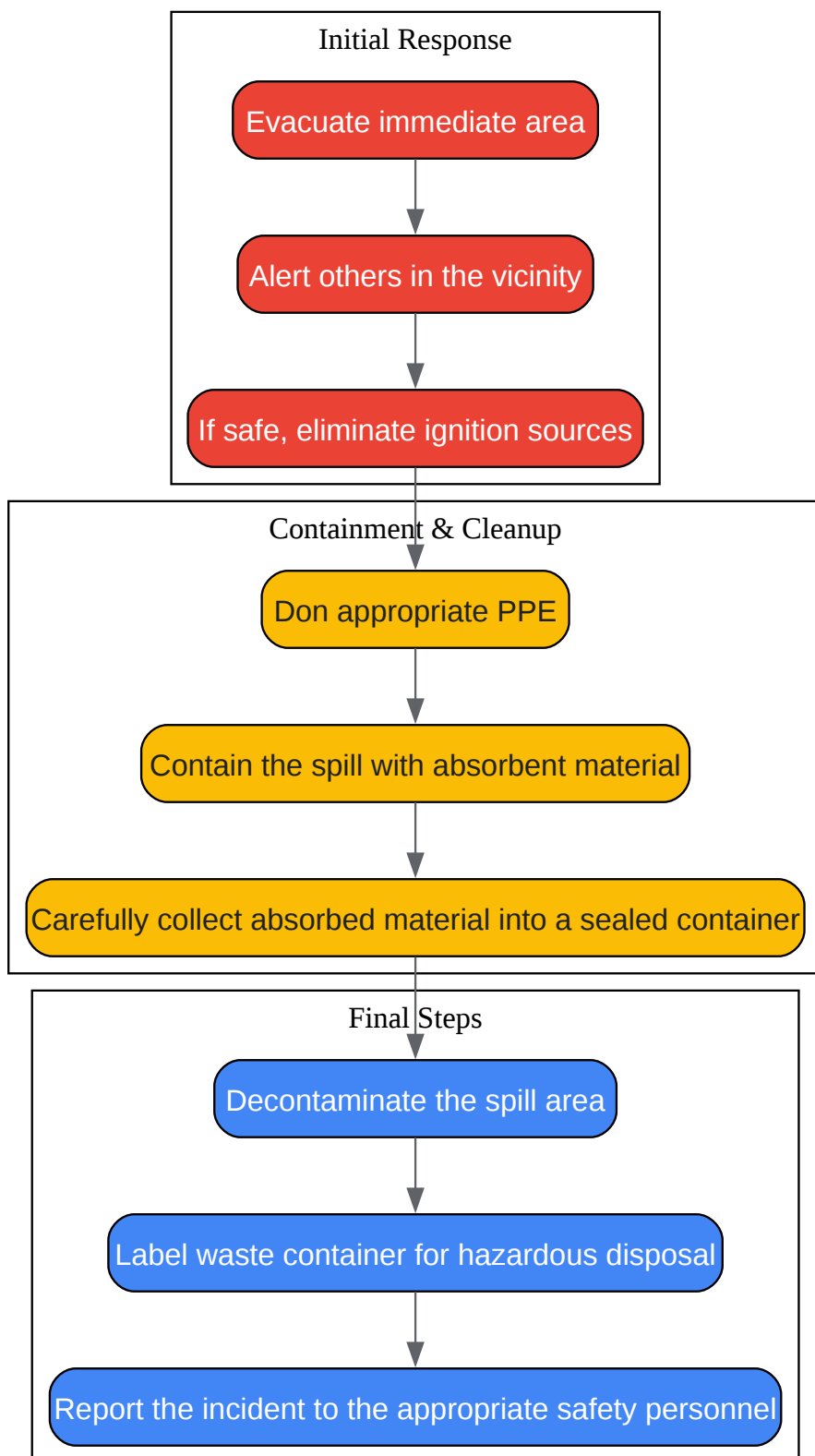
Recommended Personal Protective Equipment

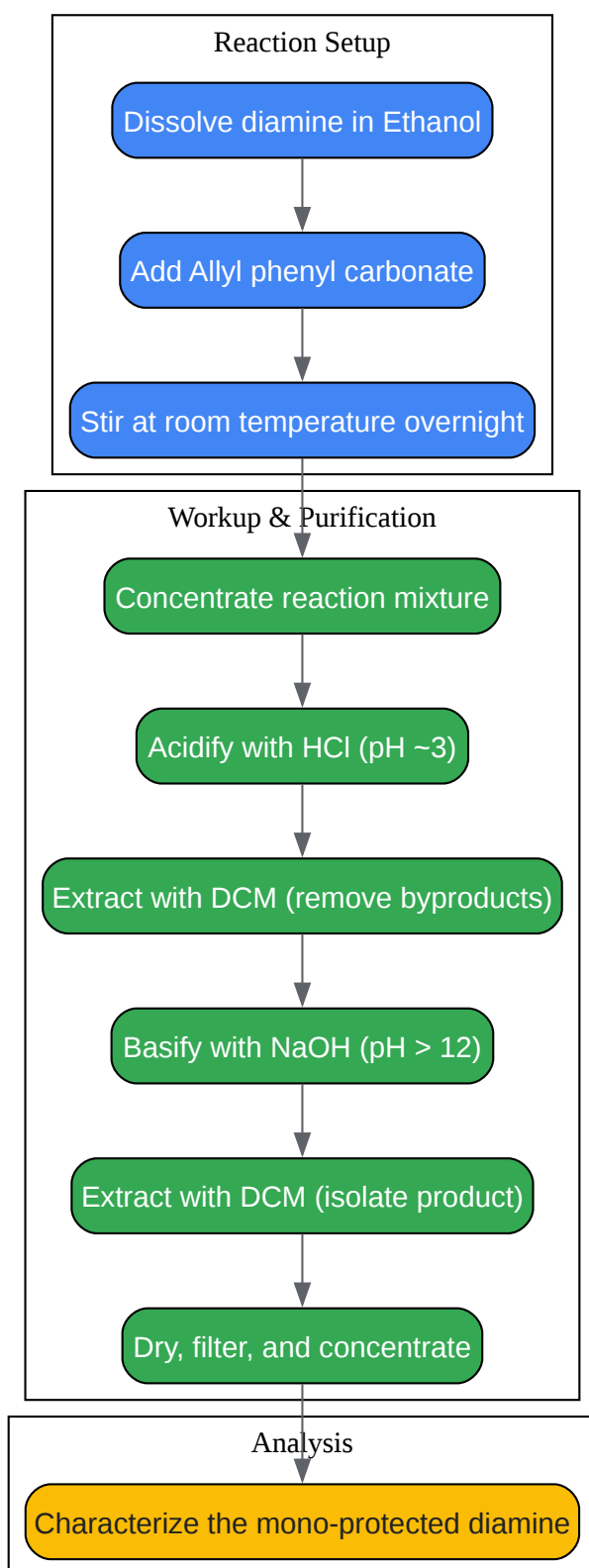
Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact which can lead to allergic reactions. [5]
Skin and Body Protection	Laboratory coat.	Protects against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	Minimizes inhalation of vapors.

Safe Handling Workflow

The following workflow outlines the essential steps for safely handling **Allyl phenyl carbonate** in a laboratory setting.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Allyl Phenyl Carbonate | C10H10O3 | CID 11412694 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. chemimpex.com [chemimpex.com]
- 4. ALLYL PHENYL CARBONATE 97 | 16308-68-2 | lookchem [lookchem.com]
- 5. Isu.edu [Isu.edu]
- To cite this document: BenchChem. [Navigating the Synthesis and Handling of Allyl Phenyl Carbonate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b036615#safety-handling-and-storage-recommendations-for-allyl-phenyl-carbonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com